

A Technical Guide to the Natural Abundance and Isotopic Distribution of Cerium-142

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Compound of Interest

Compound Name: Cerium-142

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This technical guide provides a comprehensive overview of the natural abundance and isotopic distribution of **Cerium-142**, intended for researchers, scientists, and professionals in drug development. The document details the isotopic composition of natural cerium, the specific properties of the **Cerium-142** isotope, and the experimental methodologies used for its characterization.

Isotopic Abundance of Naturally Occurring Cerium

Naturally occurring cerium (^{58}Ce) is a lanthanide element composed of four stable isotopes: ^{136}Ce , ^{138}Ce , ^{140}Ce , and ^{142}Ce .^[1] The most abundant of these is ^{140}Ce , which is the only theoretically stable isotope.^[2] The other three isotopes, including ^{142}Ce , are observationally stable but are theoretically predicted to undergo radioactive decay with extremely long half-lives.^{[2][3]}

The standard atomic weight of cerium is 140.116 ± 0.001 u.^{[1][2]} The isotopic abundances of these naturally occurring isotopes are summarized in the table below.

Isotope	Natural Abundance (atom %)
¹³⁶ Ce	0.185 - 0.19
¹³⁸ Ce	0.251
¹⁴⁰ Ce	88.45 - 88.48
¹⁴² Ce	11.11 - 11.114

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

[\[6\]](#)

Properties of the Cerium-142 Isotope

Cerium-142 is a stable, naturally occurring isotope of cerium.[\[7\]](#) While it is considered stable for all practical purposes, it is theoretically predicted to undergo double beta decay to Neodymium-142 or alpha decay to Barium-138, with a very long theoretical half-life of approximately 5×10^{16} years.[\[3\]](#)[\[7\]](#) To date, this decay has not been observed.[\[2\]](#) Enriched ¹⁴²Ce is utilized in various fields, including nuclear physics research.[\[4\]](#)[\[8\]](#)

The key nuclear and physical properties of **Cerium-142** are presented in the following table.

Property	Value
Symbol	^{142}Ce
Atomic Number (Z)	58
Neutron Number (N)	84
Mass Number (A)	142
Atomic Mass (Da)	141.909244
Nuclear Spin (I)	0
Half-life ($T_{1/2}$)	Stable ($> 5 \times 10^{16}$ years)
Theoretical Decay Modes	Double Beta Decay ($\beta\text{-}\beta\text{-}$) to ^{142}Nd , Alpha Decay (α) to ^{138}Ba
Data compiled from multiple sources. [2] [5] [7] [8]	

Experimental Determination of Isotopic Abundance

The determination of the isotopic abundance of elements like cerium is primarily accomplished through mass spectrometry.[\[9\]](#) Techniques such as Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) are standard methods for obtaining high-precision isotope ratio measurements of lanthanides.[\[10\]](#) [\[11\]](#) These methods allow for the separation and quantification of isotopes based on their mass-to-charge ratio.

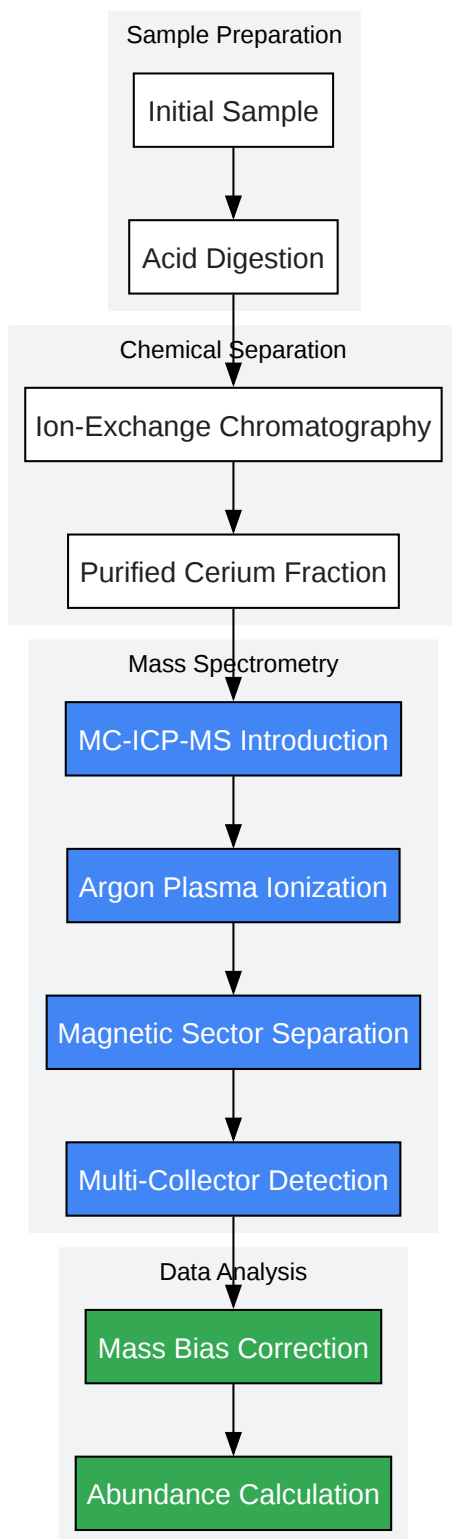
Generalized Experimental Protocol: Isotopic Analysis by MC-ICP-MS

The following protocol outlines the typical steps for determining the isotopic composition of cerium in a geological or purified sample using MC-ICP-MS.

- Sample Preparation and Digestion:
 - A precisely weighed aliquot of the sample material is dissolved using a mixture of high-purity acids (e.g., hydrofluoric and nitric acid).

- The complete dissolution of the sample is typically achieved through heating in a closed vessel.
- Chemical Separation and Purification:
 - Cerium must be chemically separated from the sample matrix to avoid isobaric interferences (i.e., isotopes of other elements with the same mass as a cerium isotope).
 - This is typically accomplished using multi-step ion-exchange chromatography.[\[10\]](#) A column containing a specialized resin is used to selectively bind and then elute different elements.
 - The purified cerium fraction is collected for analysis.
- Mass Spectrometric Analysis:
 - The purified cerium solution is introduced into the ICP-MS instrument.
 - The sample is nebulized and introduced into a high-temperature argon plasma (~10,000 K), which atomizes and ionizes the cerium atoms.[\[11\]](#)
 - The ion beam is then accelerated and passed through a magnetic field, which separates the ions based on their mass-to-charge ratio.
 - The separated isotope beams ($^{136}\text{Ce}^+$, $^{138}\text{Ce}^+$, $^{140}\text{Ce}^+$, $^{142}\text{Ce}^+$) are simultaneously measured by multiple detectors (Faraday cups).
- Data Correction and Quantification:
 - The raw ion beam intensities are corrected for instrumental mass bias.
 - The relative abundance of each isotope is calculated from the corrected ion beam ratios.
 - The final isotopic composition is reported in atom percent.

Workflow for Isotopic Abundance Determination by MC-ICP-MS

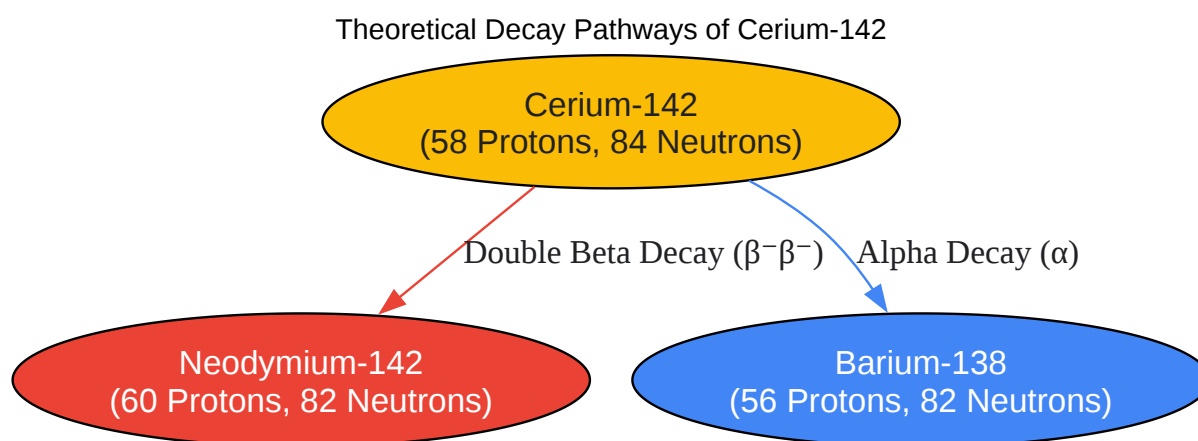
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Workflow for Isotopic Abundance Determination by MC-ICP-MS.

Theoretical Decay Pathways of Cerium-142

As previously mentioned, **Cerium-142** is theoretically unstable and is predicted to decay via two possible pathways, although these have never been experimentally observed.[2][7] The extreme rarity of these potential decays underscores the isotope's practical stability.

- **Double Beta Decay ($\beta\beta^-$):** In this process, two neutrons within the ^{142}Ce nucleus would simultaneously decay into two protons, emitting two electrons and two antineutrinos. This would transmute the cerium atom into Neodymium-142 (^{142}Nd).
- **Alpha Decay (α):** This pathway involves the emission of an alpha particle (a helium nucleus, ^4He) from the ^{142}Ce nucleus. The resulting daughter nuclide would be Barium-138 (^{138}Ba).



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Theoretical Decay Pathways of **Cerium-142**.

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References

- 1. Isotopes of cerium - Wikipedia [en.wikipedia.org]

- 2. Cerium - Wikipedia [en.wikipedia.org]
- 3. Cerium | Uses, Properties, & Facts | Britannica [britannica.com]
- 4. grokipedia.com [grokipedia.com]
- 5. WebElements Periodic Table » Cerium » isotope data [webelements.com]
- 6. Atomic Weights and Isotopic Compositions for Cerium [physics.nist.gov]
- 7. Cerium-142 - isotopic data and properties [chemlin.org]
- 8. buyisotope.com [buyisotope.com]
- 9. A study of the application of graphite MALDI to the analysis of lanthanides and deconvolution of the isobaric species observed - Analyst (RSC Publishing) DOI:10.1039/D1AN00981H [pubs.rsc.org]
- 10. Separation and isotope ratio measurements of actinides and lanthanides in spent nuclear fuel samples by CE-MC-ICP-MS - Journal of Analytical Atomic Spectrometry (RSC Publishing) DOI:10.1039/D2JA00265E [pubs.rsc.org]
- 11. 3 Analytical techniques [ucl.ac.uk]
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